

An In-depth Technical Guide to 3-Methoxybenzonitrile

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Compound of Interest

Compound Name: 3-Methoxybenzonitrile

Cat. No.: B145857

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Methoxybenzonitrile**, a versatile chemical intermediate. It covers its fundamental properties, safety information, a detailed synthesis protocol, and its potential biological activities, with a focus on its relevance to researchers in the chemical and pharmaceutical sciences.

Core Properties of 3-Methoxybenzonitrile

3-Methoxybenzonitrile, also known as m-anisyl cyanide or 3-cyanoanisole, is an organic compound that serves as a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Its chemical structure consists of a benzene ring substituted with a methoxy group and a nitrile group at positions 1 and 3, respectively.

CAS Number: 1527-89-5^{[1][2][3][4][5]}

Quantitative Data Summary

The physical and chemical properties of **3-Methoxybenzonitrile** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO	[1] [2] [3] [4]
Molecular Weight	133.15 g/mol	[1] [3] [5]
Appearance	Clear, colorless to pale yellow liquid	[2]
Melting Point	22 °C	[3]
Boiling Point	233 °C (at atmospheric pressure)	[3]
	111-112 °C (at 13 mmHg)	[5] [6] [7]
Density	1.089 g/mL at 25 °C	[3] [5] [7]
Flash Point	105 °C (closed cup)	[3] [5]
Refractive Index (n _{20/D})	1.5402	[5]
InChI Key	KLXSUMLEPNNAZFK-UHFFFAOYSA-N	[4] [5]
Canonical SMILES	COC1=CC=CC(=C1)C#N	[3] [4]

Safety and Hazard Information

3-Methoxybenzonitrile is classified as harmful and requires careful handling. According to the Globally Harmonized System (GHS), it is associated with the following hazards:

- Harmful if swallowed (H302)[\[3\]](#)[\[4\]](#)
- Harmful in contact with skin (H312)[\[3\]](#)[\[4\]](#)
- Causes skin irritation (H315)[\[3\]](#)[\[4\]](#)
- Causes serious eye irritation (H319)[\[3\]](#)[\[4\]](#)
- Harmful if inhaled (H332)[\[3\]](#)[\[4\]](#)

- May cause respiratory irritation (H335)[3]

Precautionary statements include avoiding breathing dust/fume/gas/mist/vapors/spray and using only outdoors or in a well-ventilated area.[8][9] Personal protective equipment such as protective gloves, clothing, and eye/face protection is mandatory when handling this substance. [5][9]

Experimental Protocols

Synthesis of **3-Methoxybenzonitrile** from 3-Methoxybenzoic Acid

A common and well-established pathway for the synthesis of **3-Methoxybenzonitrile** starts from 3-Methoxybenzoic acid. This process involves the conversion of the carboxylic acid group into a nitrile group via an amide intermediate.[3]

Step 1: Synthesis of 3-Methoxybenzoyl Chloride

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, place 240 kg of 3-Methoxybenzoic acid and toluene.
- Begin stirring the mixture.
- Carefully add thionyl chloride dropwise to the mixture, maintaining the temperature at approximately 40 °C.
- After the addition is complete, heat the reaction mixture to 45-50 °C and maintain this temperature for 10 hours to ensure the complete conversion to 3-methoxybenzoyl chloride.

Step 2: Synthesis of 3-Methoxybenzamide

- In a separate, larger reaction vessel, prepare a mixture of aqueous ammonia and ice.
- Slowly add the 3-methoxybenzoyl chloride solution from Step 1 to the cold ammonia solution with vigorous stirring. The amide will precipitate out of the solution.
- Continue stirring for 30 minutes after the addition is complete.
- Isolate the solid 3-methoxybenzamide by centrifugation.

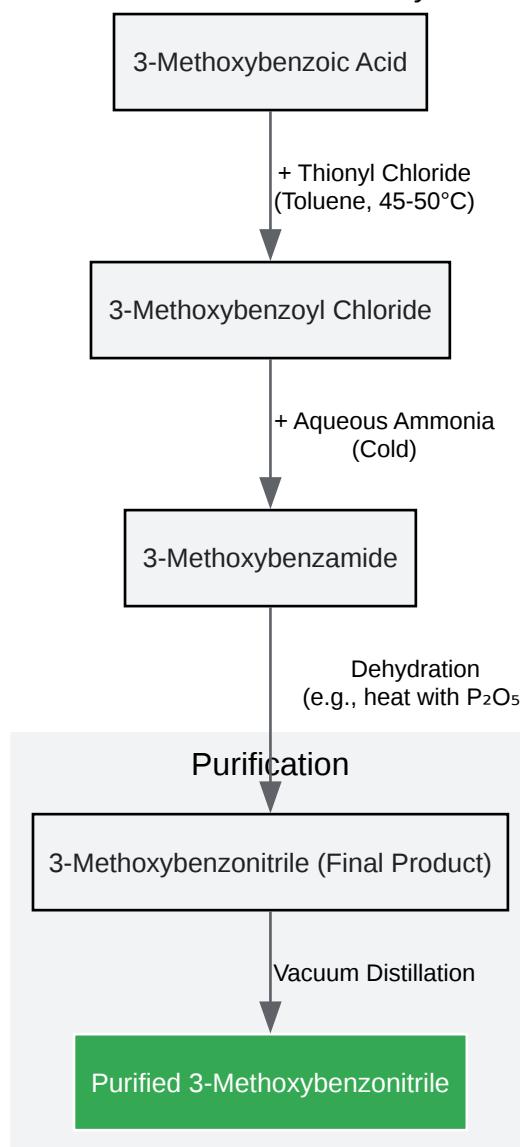
- Wash the product with water and then dry it in an oven.

Step 3: Dehydration of 3-Methoxybenzamide to **3-Methoxybenzonitrile**

- The final step involves the dehydration of the amide to the corresponding nitrile. This can be achieved using various dehydrating agents. A common laboratory-scale method involves heating the amide with a dehydrating agent such as phosphorus pentoxide (P_2O_5) or thionyl chloride.
- The crude **3-Methoxybenzonitrile** is then purified, typically by distillation under reduced pressure, to yield the final product.

The following diagram illustrates the workflow for this synthesis.

Synthesis Workflow of 3-Methoxybenzonitrile



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Caption: Synthesis workflow from 3-Methoxybenzoic acid.

Biological Activity and Drug Development Potential

Compounds structurally related to **3-Methoxybenzonitrile** have been investigated for their biological activities, particularly as enzyme inhibitors.

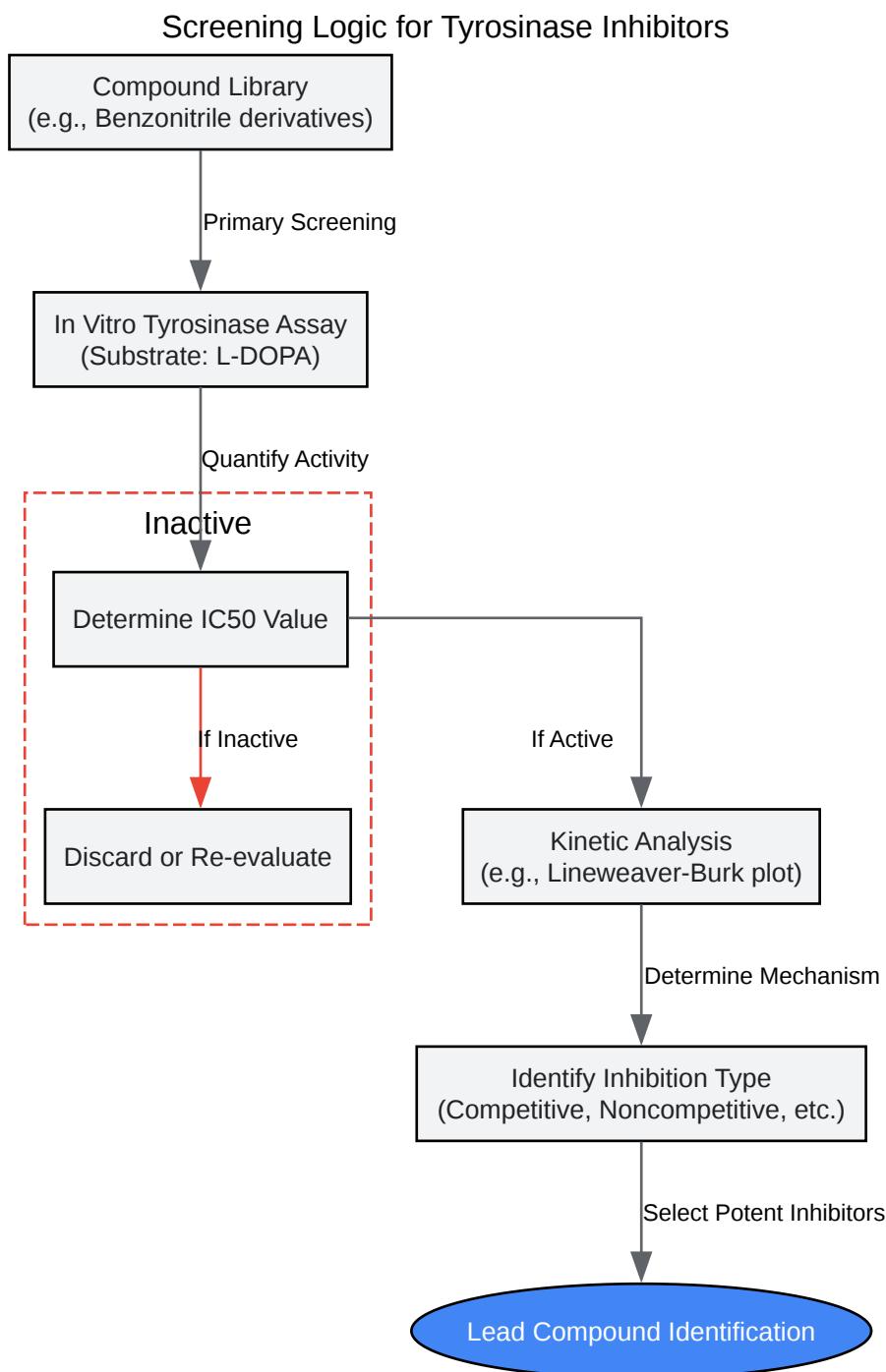
Tyrosinase Inhibition

Tyrosinase is a copper-containing enzyme that plays a crucial role in melanin biosynthesis.[\[8\]](#)

The inhibition of this enzyme is a key strategy in the development of agents for treating hyperpigmentation and in cosmetic applications for skin whitening. Anisic acid (p-methoxybenzoic acid), a structural isomer of a potential hydrolysis product of **3-methoxybenzonitrile**, has been identified as a noncompetitive inhibitor of tyrosinase, with an IC₅₀ value of 0.60 mM for the oxidation of L-DOPA.

The mechanism of tyrosinase inhibition by phenolic compounds can vary, but it often involves the chelation of the copper ions within the enzyme's active site.[\[2\]](#) The presence of hydroxyl and methoxy groups on a benzene ring can influence this inhibitory activity. While direct studies on **3-methoxybenzonitrile** are less common, its structural motifs are present in a variety of known tyrosinase inhibitors.

The logical relationship for screening potential tyrosinase inhibitors is depicted below.



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Caption: Logical workflow for identifying tyrosinase inhibitors.

This technical guide provides foundational knowledge on **3-Methoxybenzonitrile** for professionals engaged in chemical synthesis and drug discovery. The data presented facilitates a deeper understanding of its properties and potential applications.

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